

# Personal protective equipment for handling 4-Bromo-4'-hydroxybiphenyl

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Bromo-4'-hydroxybiphenyl

Cat. No.: B1266404

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## Essential Safety and Handling Guide for 4-Bromo-4'-hydroxybiphenyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **4-Bromo-4'-hydroxybiphenyl** (CAS No. 29558-77-8). Adherence to these procedures is critical for ensuring personal safety and regulatory compliance in the laboratory.

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Bromo-4'-hydroxybiphenyl** is classified as a hazardous chemical, causing skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and/or Face Shield	Goggles should provide a complete seal around the eyes and comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <sup>[1]</sup> <sup>[5]</sup> A face shield may be necessary for splash hazards.
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. <sup>[6]</sup> Gloves must be inspected before use and changed immediately upon contamination. <sup>[7]</sup> <sup>[8]</sup>
Body	Laboratory Coat	A flame-resistant lab coat or a chemical-resistant apron should be worn to protect from skin contact. <sup>[6]</sup>
Respiratory	NIOSH-approved Particulate Respirator	To be used if dust formation is likely or ventilation is inadequate. <sup>[6]</sup>
Footwear	Closed-toe Shoes	Required for all laboratory work. <sup>[6]</sup>

## Operational Plan: Step-by-Step Handling Protocol

### 1. Engineering Controls:

- Always handle **4-Bromo-4'-hydroxybiphenyl** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust.<sup>[1]</sup><sup>[5]</sup><sup>[6]</sup>
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.<sup>[1]</sup><sup>[6]</sup>

**2. Donning PPE:**

- Before entering the designated handling area, put on all required PPE as detailed in Table 1.

**3. Handling the Compound:**

- Avoid generating dust when handling the solid compound.[1][6]
- Carefully weigh and transfer the solid within the fume hood.
- If creating a solution, add the compound slowly to the solvent to prevent splashing.
- Keep all containers with **4-Bromo-4'-hydroxybiphenyl** tightly sealed when not in use.[1][6]

**4. Post-Handling:**

- Decontaminate all surfaces within the fume hood that may have come into contact with the compound.
- Carefully remove PPE, avoiding contact with any potentially contaminated outer surfaces. Gloves should be removed last.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][2][5]

## Emergency and First-Aid Procedures

**Table 2: First-Aid Measures**

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. <a href="#">[1]</a> Remove contact lenses if present and easy to do. <a href="#">[1]</a> <a href="#">[2]</a> Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[5]</a>
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothes and shoes. <a href="#">[1]</a> <a href="#">[5]</a> If skin irritation persists, get medical advice/attention. <a href="#">[1]</a> <a href="#">[2]</a>
Inhalation	Remove to fresh air. <a href="#">[1]</a> <a href="#">[5]</a> If not breathing, give artificial respiration. <a href="#">[1]</a> <a href="#">[5]</a> If breathing is difficult, give oxygen. Get medical attention if symptoms occur. <a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. <a href="#">[1]</a> <a href="#">[3]</a> Do NOT induce vomiting. Call a physician or poison control center immediately.

## Spill and Disposal Plan

### Spill Response:

- Small Spills: Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[1\]](#)
- Large Spills: Evacuate the area and follow your institution's emergency procedures.

### Waste Disposal:

- **4-Bromo-4'-hydroxybiphenyl** is considered hazardous waste and must be disposed of accordingly.[\[1\]](#)
- Collect waste in a dedicated, compatible, and properly labeled, sealable container.[\[9\]](#) Halogenated organic waste should be segregated from non-halogenated waste.[\[9\]](#)

- Do not empty into drains or dispose of in standard trash.[1][9]
- Consult your institution's Environmental Health and Safety (EHS) office and adhere to all federal, state, and local regulations for chemical waste disposal.[1][2]

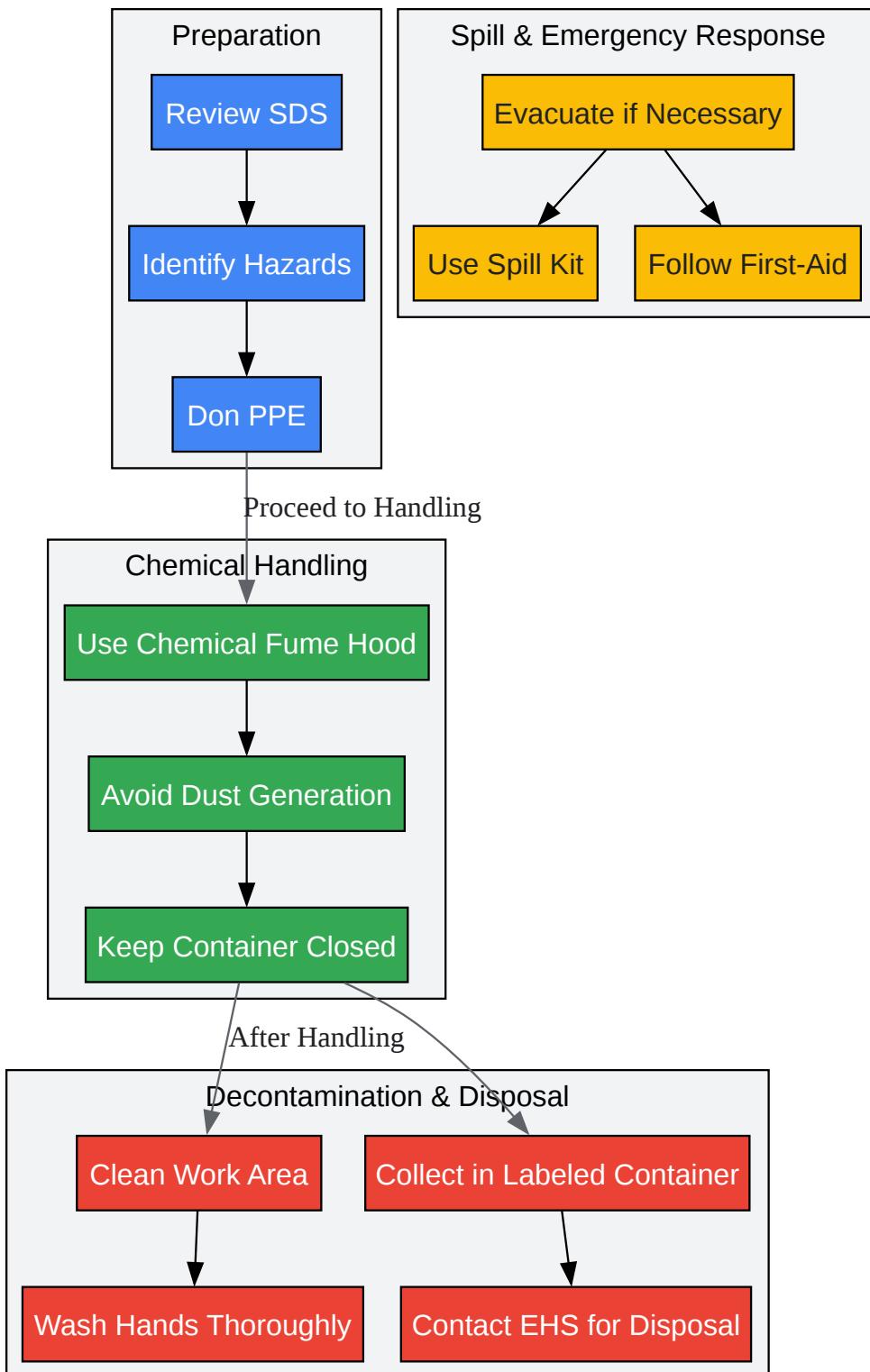
## Physical and Chemical Properties

Table 3: Properties of **4-Bromo-4'-hydroxybiphenyl**

Property	Value
CAS Number	29558-77-8[1][4]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> BrO[2][4]
Molecular Weight	249.10 g/mol [4]
Appearance	White to cream powder/crystal[2][10]
Melting Point	164-170 °C[10]
Solubility	Insoluble in water[9]

## Safe Handling Workflow

## Safe Handling Workflow for 4-Bromo-4'-hydroxybiphenyl

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Caption: Logical workflow for safely handling **4-Bromo-4'-hydroxybiphenyl**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromo-4'-hydroxybiphenyl]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1266404#personal-protective-equipment-for-handling-4-bromo-4-hydroxybiphenyl>

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